

# An In-depth Technical Guide to 2-Ethylbenzaldehyde: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Ethylbenzaldehyde**

Cat. No.: **B125284**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Ethylbenzaldehyde** ( $C_9H_{10}O$ ) is an aromatic aldehyde characterized by an ethyl group at the ortho position of the benzaldehyde scaffold. With a molecular weight of approximately 134.18 g/mol, this compound serves as a versatile intermediate in organic synthesis.<sup>[1][2]</sup> Its utility spans various fields, including the fragrance industry and, more significantly for this guide, as a building block in the synthesis of potentially bioactive molecules and pharmaceutical intermediates.<sup>[3]</sup> This document provides a comprehensive overview of the physicochemical properties, spectroscopic data, synthesis methodologies, and known applications of **2-ethylbenzaldehyde**, with a particular focus on its relevance to drug discovery and development.

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **2-Ethylbenzaldehyde** is presented below for easy reference and comparison.

## Table 1: Physicochemical Properties of 2-Ethylbenzaldehyde

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	<a href="#">[4]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	134.17 g/mol	<a href="#">[5]</a>
	134.18 g/mol	<a href="#">[4]</a> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
	134.1751 g/mol	
CAS Number	22927-13-5	<a href="#">[4]</a> <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Clear colorless to light yellow liquid	<a href="#">[7]</a>
Density	1.02 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	212 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.538	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility	Sparingly soluble in water; soluble in organic solvents.	

**Table 2: Spectroscopic Data for 2-Ethylbenzaldehyde**

Spectroscopic Technique	Key Data Points	Reference
Mass Spectrometry (GC-MS)	m/z Top Peak: 133; m/z 2nd Highest: 134; m/z 3rd Highest: 105	<a href="#">[1]</a>
Infrared (IR) Spectroscopy	Conforms to standard spectrum for the compound.	<a href="#">[7]</a>
<sup>1</sup> H NMR Spectroscopy	Data for analogous compounds suggest characteristic peaks for aldehydic, aromatic, and ethyl protons.	
<sup>13</sup> C NMR Spectroscopy	Data for analogous compounds suggest a characteristic peak for the carbonyl carbon around 190-215 ppm.	

## Synthesis of 2-Ethylbenzaldehyde: Experimental Protocol

The synthesis of **2-ethylbenzaldehyde** can be achieved through the oxidation of 2-ethylbenzyl alcohol. This method offers a direct and efficient route to the desired aldehyde. Below is a representative experimental protocol.

### Oxidation of 2-Ethylbenzyl Alcohol

Materials:

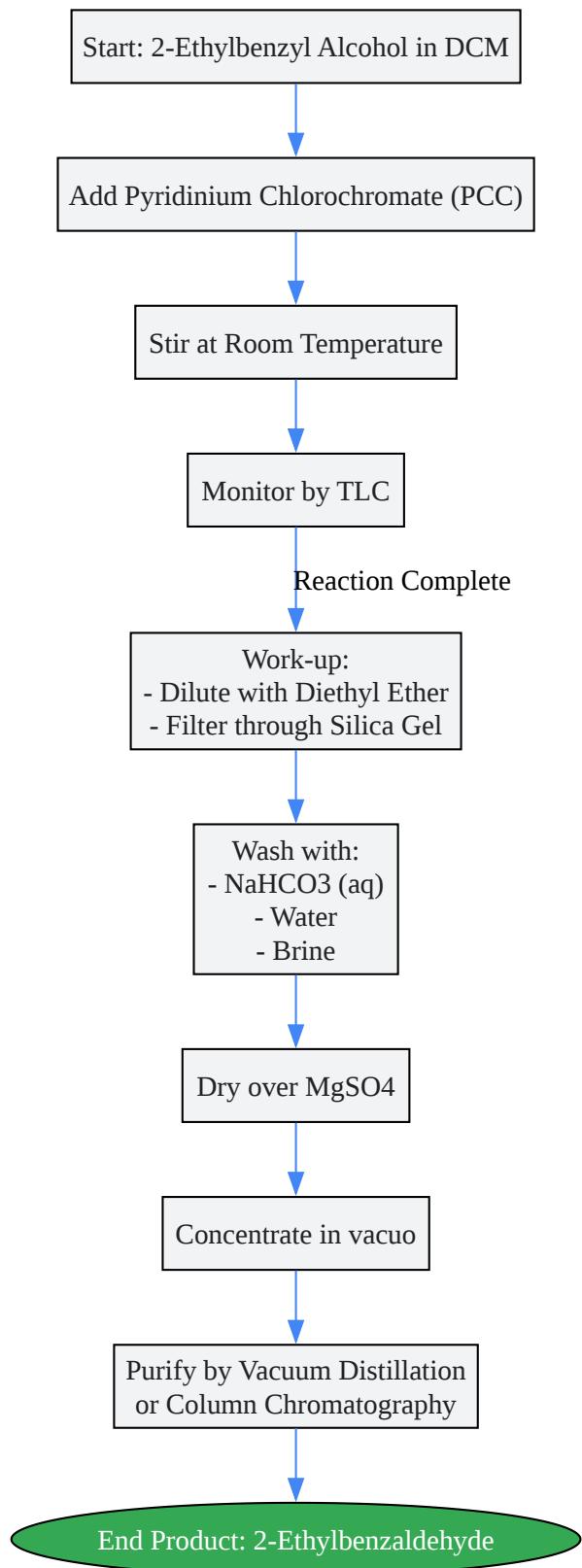
- 2-Ethylbenzyl alcohol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent (e.g., activated Manganese Dioxide)
- Anhydrous dichloromethane (DCM)

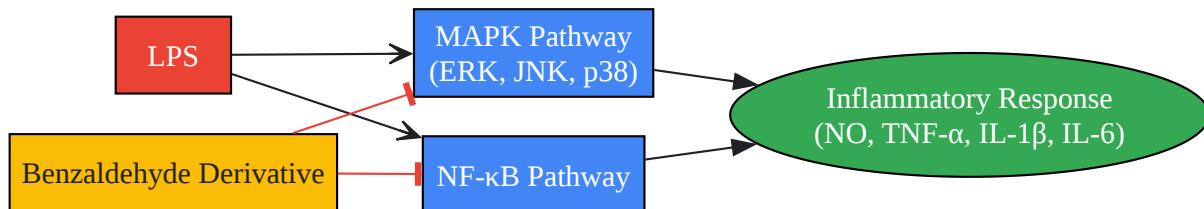
- Silica gel
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis

**Procedure:**

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-ethylbenzyl alcohol in anhydrous dichloromethane.
- To this stirred solution, add pyridinium chlorochromate (PCC) in one portion. The amount of PCC should be in slight excess (e.g., 1.5 equivalents) relative to the alcohol.
- Allow the reaction mixture to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, dilute the reaction mixture with diethyl ether and pass it through a short plug of silica gel to remove the chromium salts.
- Wash the silica gel plug with additional diethyl ether.
- Combine the organic filtrates and wash sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude **2-ethylbenzaldehyde** can be purified by vacuum distillation or column chromatography on silica gel to yield the final product.

## Workflow for the Synthesis of 2-Ethylbenzaldehyde



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Inhibitory Effects of Benzaldehyde Derivatives from the Marine Fungus Eurotium sp. SF-5989 on Inflammatory Mediators via the Induction of Heme Oxygenase-1 in Lipopolysaccharide-Stimulated RAW264.7 Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 2-Ethylbenzaldehyde o-Ethylbenzaldehyde [sigmaaldrich.com]
- 4. researchgate.net [researchgate.net]
- 5. A new benzaldehyde from the coral-derived fungus Aspergillus terreus C23-3 and its anti-inflammatory effects via suppression of MAPK signaling pathway in RAW264.7 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 2-Ethylbenzaldehyde | C9H10O | CID 123406 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Ethylbenzaldehyde, 97% 25 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethylbenzaldehyde: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b125284#2-ethylbenzaldehyde-molecular-weight-and-formula-c9h10o>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)